

Preparation of Cefsulodin Sodium Stock Solutions: An Application Note

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Compound of Interest

Compound Name: *cefsulodin sodium*

Cat. No.: B1233226

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Introduction

Cefsulodin is a third-generation cephalosporin antibiotic with a narrow spectrum of activity, primarily targeting *Pseudomonas aeruginosa*. It functions by inhibiting bacterial cell wall synthesis through binding to penicillin-binding proteins (PBPs), which leads to cell lysis. In the laboratory setting, **cefsulodin sodium** salt is frequently used as a selective agent in microbiological culture media, such as Cefsulodin-Irgasan-Novobiocin (CIN) agar for the isolation of *Yersinia enterocolitica*, and in studies investigating antibiotic resistance mechanisms. Proper preparation and storage of **cefsulodin sodium** stock solutions are critical to ensure its efficacy and the reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **cefsulodin sodium** stock solutions for research applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of **cefsulodin sodium** stock solutions.

Parameter	Value	Source(s)
Molecular Weight	554.5 g/mol (anhydrous basis)	[1] [2] [3] [4]
Solubility		
in Water	Freely soluble; 50 mg/mL	[1] [2] [3] [5]
in PBS (pH 7.2)	Approximately 10 mg/mL	[6]
in DMSO	Approximately 0.1 mg/mL to 10 mM (~5.5 mg/mL)	[6] [7]
in Ethanol	Soluble, very slightly soluble	[1] [3]
Recommended Stock Solution Concentration	20 mg/mL in water	[8] [9]
Recommended Working Concentration	2-20 µg/mL	[8] [9]
Storage of Solid Powder	2-8°C (short-term); -20°C (long-term)	[1] [2]
Storage of Stock Solutions		
Aqueous Solution	Not recommended for more than one day at 2-8°C	[6]
In 5% Dextrose or 0.9% NaCl	~1 day at 24°C; 17 days at 5°C; ≥60 days at -10°C	[10]
DMSO Solution	1 month at -20°C; 6 months at -80°C	[7]
Optimal pH for Stability	3.2 - 5.7	[10]

Experimental Protocol: Preparation of Cefsulodin Sodium Stock Solution (10 mg/mL in Water)

This protocol describes the preparation of a 10 mg/mL stock solution of **cefsulodin sodium** in sterile water. This concentration is suitable for subsequent dilution into microbiological media or

for other research applications.

Materials

- **Cefsulodin Sodium** Salt (powder)
- Sterile, deionized or distilled water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes or micropipettes with sterile tips
- Vortex mixer
- Sterile syringe filter (0.22 μ m pore size)
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses

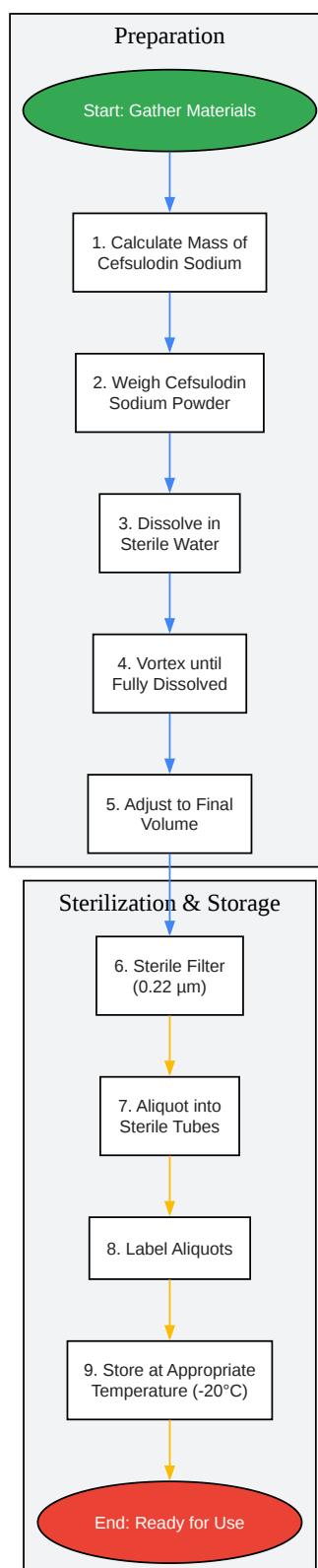
Procedure

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Calculate Required Mass: Determine the required mass of **cefsulodin sodium** powder based on the desired final concentration and volume. For example, to prepare 10 mL of a 10 mg/mL stock solution, you will need 100 mg of **cefsulodin sodium**.
- Weighing: Carefully weigh the calculated amount of **cefsulodin sodium** powder.
- Dissolution: a. Transfer the weighed powder into a sterile conical tube. b. Add a portion of the sterile water (e.g., 8 mL for a final volume of 10 mL). c. Vortex the solution until the powder is completely dissolved. **Cefsulodin sodium** is freely soluble in water, so this should occur readily.^[2] d. Bring the solution to the final desired volume with sterile water.
- Sterilization: a. To ensure sterility, filter the stock solution through a 0.22 μ m sterile syringe filter into a new sterile conical tube.

- **Aliquoting and Storage:** a. Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This prevents repeated freeze-thaw cycles which can degrade the antibiotic. b. Label each aliquot clearly with the name of the compound, concentration, date of preparation, and storage temperature. c. For short-term storage, store the aliquots at 2-8°C for no more than one day.^[6] For long-term storage, store at -20°C.^{[8][9]} For extended stability, storage at -80°C is recommended for solutions prepared in DMSO.^[7]

Visualizations

Workflow for Cefsulodin Sodium Stock Solution Preparation

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Caption: Workflow for preparing a sterile **cefsulodin sodium** stock solution.

Concluding Remarks

The protocol outlined in this application note provides a standardized method for the preparation of **cefsulodin sodium** stock solutions. Adherence to these guidelines, particularly with respect to aseptic technique and proper storage conditions, is essential for maintaining the stability and efficacy of the antibiotic. The provided quantitative data and workflow diagram serve as quick references to aid researchers in the accurate and efficient preparation of this important laboratory reagent.

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